

3-(BenzylOxy)-4-methylbenzoic acid molecular weight and formula

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Compound of Interest

Compound Name: 3-(BenzylOxy)-4-methylbenzoic acid

Cat. No.: B068251

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An In-depth Technical Guide to 3-(BenzylOxy)-4-methylbenzoic Acid

This technical guide provides a comprehensive overview of **3-(BenzylOxy)-4-methylbenzoic acid**, including its physicochemical properties, potential experimental protocols for its synthesis and analysis, and a conceptual framework for its potential biological activity. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Physicochemical Properties

3-(BenzylOxy)-4-methylbenzoic acid, also known as 4-methyl-3-(phenylmethoxy)benzoic acid, is an aromatic carboxylic acid. Its core structure consists of a benzoic acid scaffold substituted with a methyl group and a benzylOxy group.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₄ O ₃	[1]
Molecular Weight	242.27 g/mol	[1]
CAS Number	165662-68-0	[1]
Synonym(s)	4-methyl-3-(phenylmethoxy)Benzoic acid	[1]

Experimental Protocols

The following sections detail generalized experimental protocols for the synthesis and analysis of benzoic acid derivatives, which can be adapted for **3-(Benzylxy)-4-methylbenzoic acid**.

Synthesis of Benzoic Acid Derivatives

A common method for the synthesis of benzylxy-substituted benzoic acids involves the Williamson ether synthesis, where a hydroxybenzoic acid is reacted with benzyl bromide in the presence of a base. The following is a generalized procedure that can be adapted for the synthesis of **3-(Benzylxy)-4-methylbenzoic acid** from 3-hydroxy-4-methylbenzoic acid.

Materials:

- 3-hydroxy-4-methylbenzoic acid
- Benzyl bromide
- Potassium carbonate (K_2CO_3)
- Acetone (anhydrous)
- Hydrochloric acid (HCl)
- Ethyl acetate
- Hexane
- Deionized water

Procedure:

- To a solution of 3-hydroxy-4-methylbenzoic acid in anhydrous acetone, add potassium carbonate.
- Under a nitrogen atmosphere, add benzyl bromide dropwise to the reaction mixture.
- Heat the mixture at reflux for a specified duration, monitoring the reaction progress by thin-layer chromatography (TLC).

- After cooling to room temperature, filter the mixture to remove the inorganic salts.
- Evaporate the solvent from the filtrate under reduced pressure.
- The crude residue can be purified by column chromatography using a mixture of hexane and ethyl acetate as the eluent.

Analytical Methodologies

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is a robust technique for assessing the purity of benzoic acid derivatives and quantifying impurities.

Instrumentation and Conditions:

- Instrument: High-Performance Liquid Chromatograph with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 μ m).
- Mobile Phase: A gradient of acetonitrile and water containing 0.1% phosphoric acid.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 230 nm.

Sample Preparation:

- Accurately weigh and dissolve the sample in a suitable solvent, such as a mixture of acetonitrile and water, to a known concentration.
- Filter the solution through a 0.45 μ m syringe filter before injection into the HPLC system.

Quantification:

- Create a calibration curve using standards of known concentrations to quantify the analyte.

Acid-Base Titration for Assay of Bulk Drug Substance

This method provides a simple and accurate way to determine the total acid content of a bulk sample.

Principle: An accurately weighed amount of **3-(BenzylOxy)-4-methylbenzoic acid** is dissolved in a suitable solvent and titrated with a standardized solution of a strong base to a potentiometric or colorimetric endpoint.

Reagents:

- Standardized 0.1 M Sodium Hydroxide (NaOH)
- Ethanol (neutralized)
- Phenolphthalein indicator

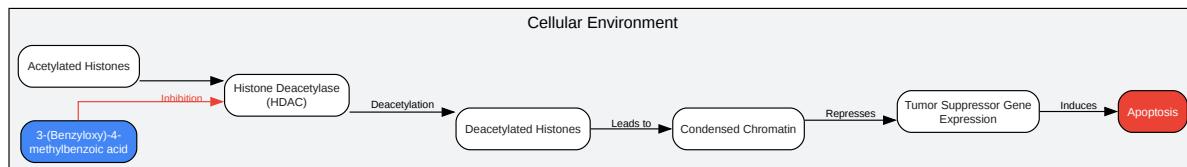
Procedure:

- Accurately weigh approximately 200-300 mg of the sample.
- Dissolve the sample in 50 mL of neutralized ethanol.
- Add a few drops of phenolphthalein indicator.
- Titrate with standardized 0.1 M sodium hydroxide until a persistent pink color is observed.
- Record the volume of the titrant used and calculate the assay content based on the molecular weight of the analyte.

Potential Biological Activity and Signaling Pathways

While specific experimental data on the biological activity of **3-(BenzylOxy)-4-methylbenzoic acid** is limited in publicly available literature, structure-activity relationship (SAR) studies of similar compounds suggest potential therapeutic applications. For instance, derivatives of benzoic acid have been investigated for their anticancer properties, including the inhibition of histone deacetylases (HDACs) and protein kinase CK2.^[2] The presence of a benzyloxy group has been noted to contribute to potent biological effects in some protein kinase CK2 inhibitors.
^[2]

Below is a diagram illustrating a proposed mechanism of action for HDAC inhibition by benzoic acid derivatives, which could be a potential pathway for **3-(BenzylOxy)-4-methylbenzoic acid**.



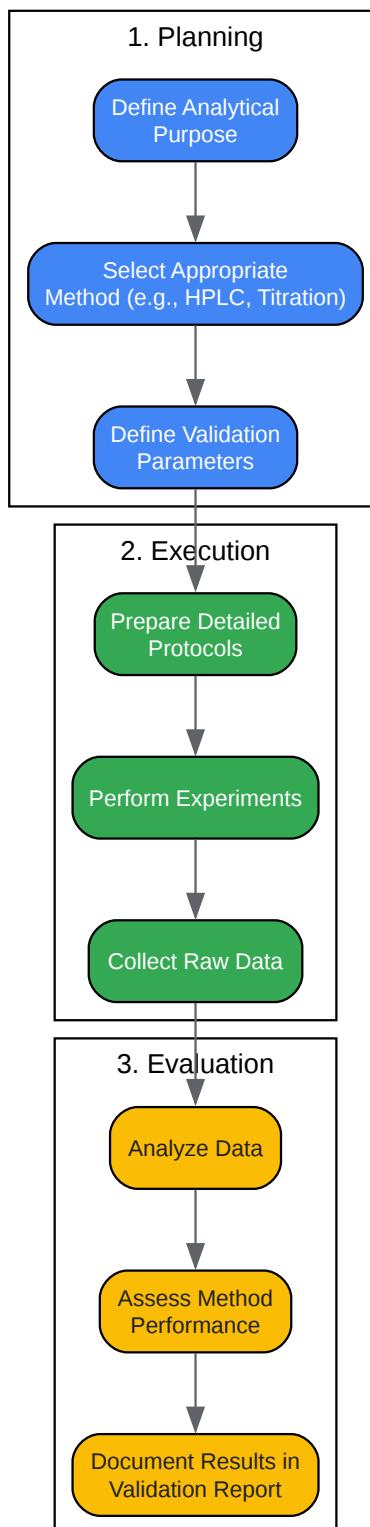
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Caption: Proposed mechanism of HDAC inhibition by benzoic acid derivatives.

Experimental Workflow Visualization

To aid in the selection and implementation of analytical methodologies, the following workflow outlines the general process for analytical method validation.

General Workflow for Analytical Method Validation

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Caption: A generalized workflow for analytical method validation.

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References

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